

# A Comprehensive Technical Guide to the Biochemical Properties of Sodium PCA

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pyrrolidone carboxylic acid*

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## Abstract

Sodium PCA (**Pyrrolidone Carboxylic Acid**) is a naturally occurring humectant and a key component of the skin's Natural Moisturizing Factor (NMF). This technical guide provides an in-depth exploration of the biochemical properties of Sodium PCA, including its physicochemical characteristics, physiological role, and mechanism of action in skin hydration and barrier function. Detailed experimental protocols for the analysis and evaluation of Sodium PCA are presented, alongside a review of its applications in dermatological research and drug development. This document aims to be a comprehensive resource for scientists and researchers investigating skin biology and formulating advanced therapeutic and cosmetic products.

## Introduction

Sodium PCA, the sodium salt of pyroglutamic acid, is a vital, naturally occurring humectant found in human skin as a key component of the Natural Moisturizing Factor (NMF).[1][2] The NMF is a complex of water-soluble compounds that are crucial for maintaining stratum corneum hydration, plasticity, and barrier function.[3] Sodium PCA's hygroscopic nature allows it to attract and bind moisture from the atmosphere, contributing significantly to skin hydration and overall health.[2][4] This guide delves into the core biochemical properties of Sodium PCA, offering a technical overview for researchers and professionals in drug development.

## Physicochemical Properties

Sodium PCA is a derivative of the amino acid proline and is typically produced through the fermentation of sugars and starches.[5] It is a colorless to pale yellow, odorless liquid in its common 50% aqueous solution form, and is also available as a white crystalline powder.[6] It is highly soluble in water and ethanol but insoluble in oils.

Table 1: Physicochemical Properties of Sodium PCA

| Property          | Value   | Reference(s) |
|-------------------|---|--------------|
| Chemical Name     | Sodium 5-oxo-2-pyrrolidinecarboxylate           | [7]          |
| INCI Name         | Sodium PCA                                      | [5]          |
| CAS Number        | 28874-51-3                                      | [5]          |
| Molecular Formula | C <sub>5</sub> H <sub>6</sub> NNaO <sub>3</sub> | -            |
| Molecular Weight  | 151.1 g/mol                                     | -            |
| Appearance        | Colorless to pale yellow clear liquid           | [6]          |
| pH (50% solution) | 5.0 - 7.5                                       | [5][6]       |
| Solubility        | Water, Ethanol                                  |              |

## Physiological Role and Mechanism of Action Component of the Natural Moisturizing Factor (NMF)

Sodium PCA is a significant component of the NMF, constituting approximately 12-14% of its composition.[8][9] The NMF is produced through the enzymatic degradation of the protein filaggrin in the stratum corneum.[3][10] This process is critical for maintaining skin hydration and barrier integrity.

## Humectant Properties

As a potent humectant, Sodium PCA attracts and binds water molecules from the surrounding environment.<sup>[2][4]</sup> Some sources suggest it can hold up to 250 times its weight in water.<sup>[11]</sup> Its hygroscopic nature is fundamental to its role in maintaining skin hydration.

Table 2: Comparative Hygroscopicity of Humectants

| Humectant        | Water Absorption Capacity                                  | Reference(s)       |
|------------------|--|--------------------|
| Sodium PCA       | Reportedly 1.5 to 2 times more effective than glycerin     | <sup>[9][12]</sup> |
| Hyaluronic Acid  | Can hold up to 1000 times its weight in water              | <sup>[8]</sup>     |
| Glycerin         | -  | -                  |
| Propylene Glycol | -  | -                  |
| Sorbitol         | Sodium PCA has 6 times the moisture absorption of Sorbitol | <sup>[12]</sup>    |

Note: Quantitative, directly comparable data under standardized conditions is limited in publicly available literature. The information presented is based on qualitative and semi-quantitative statements from various sources.

## Skin Barrier Function

Sodium PCA contributes to the integrity of the skin barrier by maintaining hydration of the corneocytes.<sup>[1]</sup> A well-hydrated stratum corneum is more resilient to environmental stressors and less prone to dryness and irritation.<sup>[2]</sup>

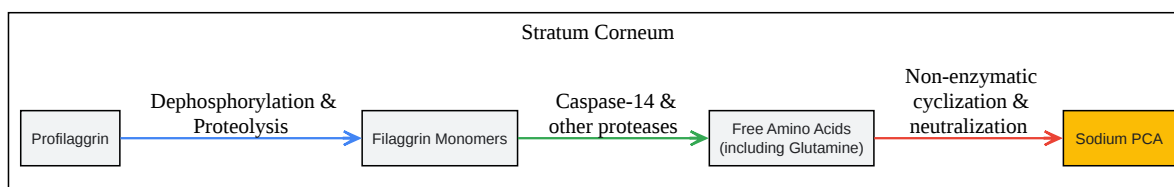
## Potential Influence on Gene Expression

While direct evidence is still emerging, the role of humectants in maintaining skin homeostasis suggests potential indirect effects on gene expression related to skin barrier function and hydration. For instance, maintaining adequate hydration is known to influence the expression of proteins involved in ceramide synthesis and aquaporin channels, which are crucial for water transport in the skin.<sup>[13][14][15][16]</sup> Further research is needed to elucidate the specific effects of Sodium PCA on these pathways.

# Signaling and Metabolic Pathways

## Filaggrin Degradation and NMF Formation

Sodium PCA is a key product of the filaggrin (FLG) degradation pathway in the stratum corneum. This multi-step enzymatic process is essential for the formation of the NMF.



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Caption: The metabolic pathway of filaggrin degradation to Sodium PCA.

## Experimental Protocols

### Quantification of Sodium PCA in Formulations by HPLC

Objective: To determine the concentration of Sodium PCA in a cosmetic or pharmaceutical formulation.

Methodology:

- Sample Preparation: Accurately weigh a known amount of the formulation and dissolve it in a suitable solvent system, such as a mixture of water and methanol. Perform further dilutions as necessary to bring the concentration within the calibration range.
- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5  $\mu$ m).
  - Mobile Phase: A gradient or isocratic elution using a mixture of an aqueous buffer (e.g., phosphate buffer, pH adjusted) and an organic solvent (e.g., acetonitrile or methanol).

- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detector at a wavelength where Sodium PCA has absorbance (e.g., around 210 nm).
- Injection Volume: 10-20  $\mu$ L.
- Calibration: Prepare a series of standard solutions of Sodium PCA of known concentrations. Inject these standards to generate a calibration curve of peak area versus concentration.
- Analysis: Inject the prepared sample solution and determine the peak area corresponding to Sodium PCA. Calculate the concentration in the original sample using the calibration curve.

## In Vitro Skin Permeation Study

Objective: To evaluate the penetration of Sodium PCA into the stratum corneum.

Methodology:

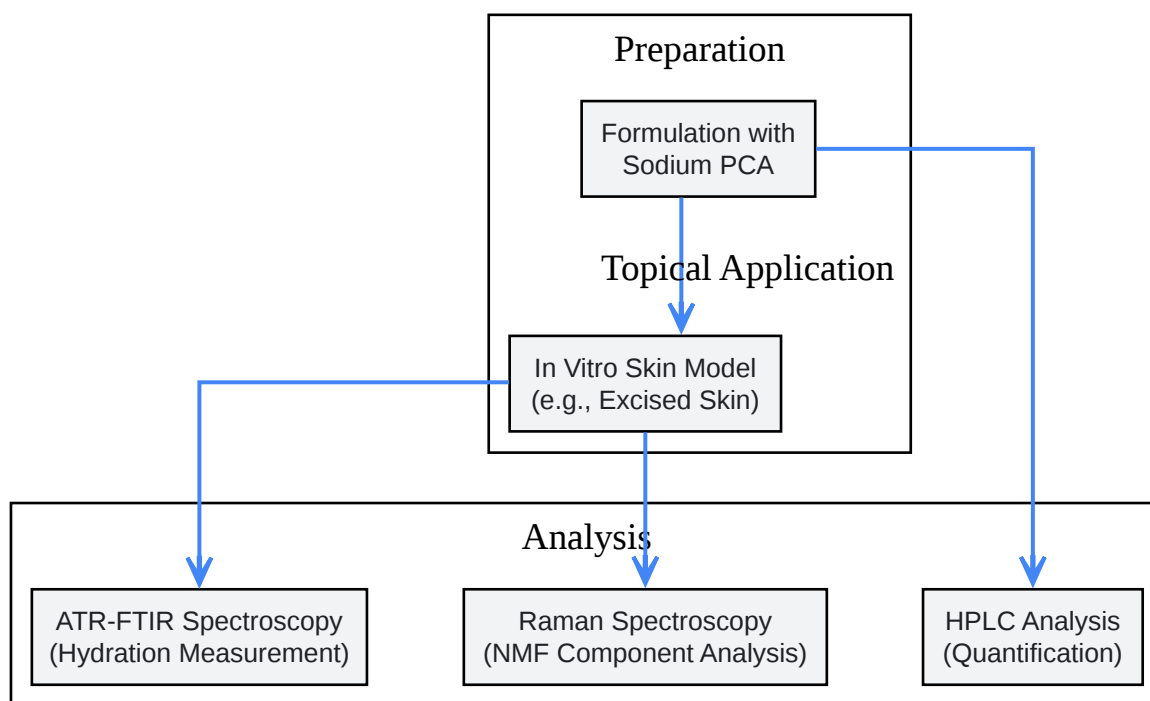
- Skin Preparation: Use excised human or porcine skin. Mount the skin on Franz diffusion cells with the stratum corneum facing the donor compartment.
- Formulation Application: Apply a known amount of the formulation containing Sodium PCA to the surface of the skin in the donor compartment.
- Receptor Fluid: Fill the receptor compartment with a suitable buffer (e.g., phosphate-buffered saline) and maintain at 37°C with constant stirring.
- Sampling: At predetermined time intervals, collect samples from the receptor fluid.
- Analysis: Analyze the concentration of Sodium PCA in the collected samples using a validated analytical method such as HPLC.
- Data Analysis: Calculate the cumulative amount of Sodium PCA permeated per unit area over time.

# Measurement of Skin Hydration using ATR-FTIR Spectroscopy

Objective: To non-invasively measure the water content of the stratum corneum after application of a Sodium PCA-containing product.

Methodology:

- Instrumentation: Utilize a Fourier Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.
- Baseline Measurement: Record the ATR-FTIR spectrum of a defined area of the skin (e.g., forearm) before product application.
- Product Application: Apply a standardized amount of the product to the test area.
- Post-application Measurements: At specified time points, gently press the ATR crystal against the treated skin and record the spectra.
- Data Analysis: Analyze the changes in the water absorption bands in the infrared spectrum (e.g., the O-H stretching band) to determine the relative change in skin hydration.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)



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Caption: A generalized workflow for the analysis of Sodium PCA formulations.

## Applications in Research and Drug Development

### Dermatological Formulations

Due to its excellent safety profile and efficacy as a humectant, Sodium PCA is widely used in moisturizers, creams, and lotions for the management of dry skin conditions.[21] It is generally considered non-irritating and non-sensitizing.[22]

### Drug Delivery

The hydrating properties of Sodium PCA can potentially enhance the penetration of other active pharmaceutical ingredients (APIs) into the skin by maintaining the hydration of the stratum corneum, which can influence its permeability.

## Conclusion

Sodium PCA is a biochemically significant molecule with well-established humectant properties that are central to its role in skin hydration. Its natural origin as a component of the NMF makes

it a biocompatible and effective ingredient in dermatological and cosmetic formulations. The experimental protocols outlined in this guide provide a framework for the quantitative analysis and functional evaluation of Sodium PCA, supporting its continued investigation and application in skin research and the development of advanced skincare products. Further research into its specific effects on cutaneous gene expression and signaling pathways will undoubtedly unveil new therapeutic and cosmetic opportunities.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Biochemical Properties of Sodium PCA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1241020#biochemical-properties-of-sodium-pca]

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